

L-Aspartic acid sodium salt monohydrate solubility issues in organic solvents

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Compound of Interest

Compound Name: *L-Aspartic acid sodium salt monohydrate*

Cat. No.: *B1292496*

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Technical Support Center: L-Aspartic Acid Sodium Salt Monohydrate

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **L-Aspartic acid sodium salt monohydrate** in organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is **L-Aspartic acid sodium salt monohydrate** and why is its solubility important?

L-Aspartic acid sodium salt monohydrate is the sodium salt of the non-essential amino acid L-aspartic acid.[1] It is a white crystalline powder.[2][3] In research and development, it is used in a variety of applications, including as a component in cell culture media, in pharmaceutical formulations to potentially enhance the solubility and bioavailability of active ingredients, and in studies of amino acid diffusion and osmotic coefficients.[2][3][4] Achieving appropriate solubility is critical for ensuring the success and reproducibility of experiments, from chemical reactions to biological assays.

Q2: What is the general solubility profile of **L-Aspartic acid sodium salt monohydrate**?

L-Aspartic acid sodium salt monohydrate is known to be readily soluble in water.[2][5][6][7][8] However, it is generally considered to have low to negligible solubility in most organic solvents. For instance, it is cited as being insoluble in ethanol.[2] The solubility of the related compound, L-Aspartic acid sodium, is reported to be very low in DMSO (0.9 mg/mL), requiring sonication and heating to 60°C to achieve this.[9] The non-salt form, L-aspartic acid, is noted as being insoluble in DMSO.[10]

Q3: What factors can influence the solubility of **L-Aspartic acid sodium salt monohydrate** in organic solvents?

Several factors can impact the dissolution of this compound in organic media:

- **Solvent Polarity:** As a salt of an amino acid, this compound is highly polar and will have limited solubility in non-polar organic solvents. Polar aprotic solvents like DMSO and DMF are more likely to be effective than non-polar solvents like hexane or toluene.
- **Temperature:** For some solvent systems, gently warming the mixture can increase the rate of dissolution and the overall solubility. However, excessive heat should be avoided to prevent potential degradation of the compound.
- **Presence of Water:** The presence of small amounts of water in an organic solvent can sometimes increase the solubility of polar compounds like **L-Aspartic acid sodium salt monohydrate**. This is due to the favorable interactions between the compound and water molecules.
- **pH of the Solution:** Although less relevant in anhydrous organic solvents, if any aqueous component is present, the pH can influence the protonation state of the aspartic acid salt and thus its solubility.
- **Particle Size:** A smaller particle size of the powder will increase the surface area available for solvation, which can lead to a faster dissolution rate.

Data Presentation

Table 1: Summary of **L-Aspartic Acid Sodium Salt Monohydrate** Solubility

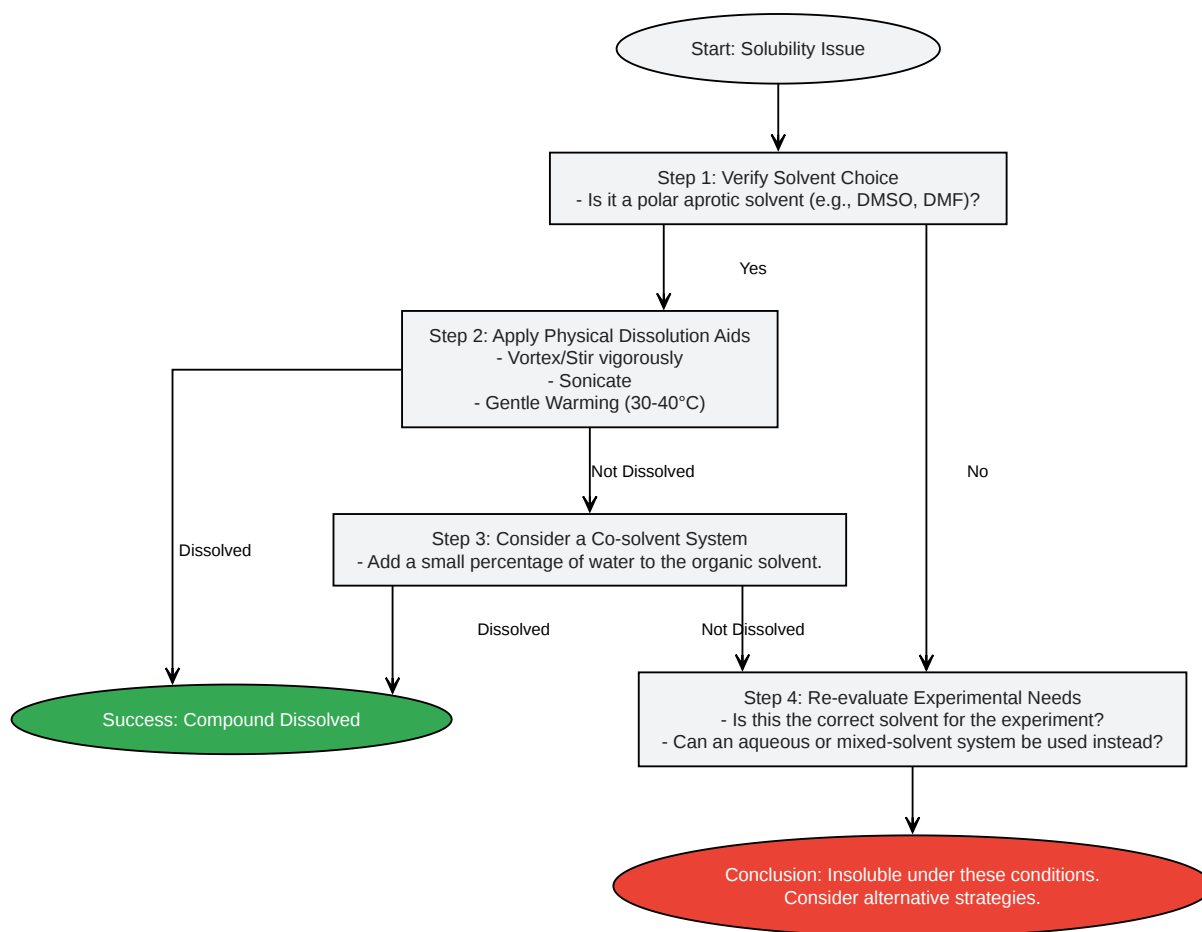
Solvent	Reported Solubility	Remarks
Water	Soluble, ≥ 100 mg/mL[6][7]	Readily dissolves in cold water. [5][6]
Ethanol	Insoluble[2]	Used as a medium for filtration during synthesis.[11]
DMSO	Very Low (approx. 0.9 mg/mL for the sodium salt)[9]	Sonication and heating may be required.[9]
Methanol	No quantitative data available; expected to be very low.	
DMF	No quantitative data available; expected to be very low.	

Troubleshooting Guide

Issue: **L-Aspartic acid sodium salt monohydrate** is not dissolving in my organic solvent.

This guide provides a step-by-step approach to address solubility challenges.

Logical Troubleshooting Workflow



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Caption: A workflow for troubleshooting solubility issues.

Experimental Protocols

Protocol 1: General Procedure for Attempting Solubilization in Organic Solvents

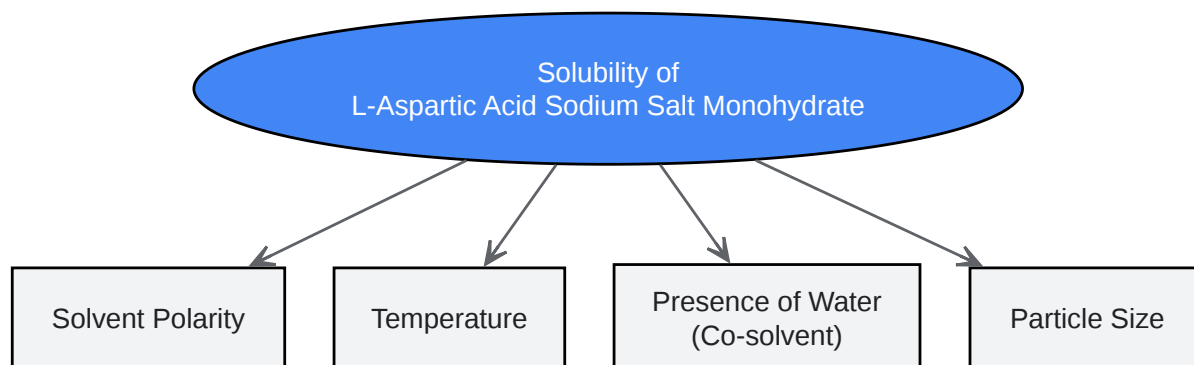
- Preparation: Weigh the desired amount of **L-Aspartic acid sodium salt monohydrate** into a clean, dry vial.
- Solvent Addition: Add a small volume of the chosen organic solvent (e.g., DMSO, DMF) to the vial.
- Initial Mixing: Vigorously vortex or stir the mixture at room temperature for 2-5 minutes.
- Sonication: If the solid is not fully dissolved, place the vial in a sonicator bath for 10-15 minutes. Check for dissolution.
- Gentle Warming: If solids persist, warm the mixture to 30-40°C while stirring. Caution: Do not overheat as this may cause degradation.
- Observation: Visually inspect the solution for any remaining particulate matter. A clear solution indicates complete dissolution.

Protocol 2: Preparation of a Co-solvent System

If solubility in a pure organic solvent is unsuccessful, a co-solvent system may be effective.

- Solubilization in Water: Dissolve the **L-Aspartic acid sodium salt monohydrate** in a minimal amount of high-purity water to create a concentrated stock solution.
- Addition to Organic Solvent: While vortexing the bulk organic solvent, slowly add the aqueous stock solution dropwise.
- Observation: Monitor the solution for any signs of precipitation. If the solution remains clear, the compound is soluble in this co-solvent mixture. The final concentration of water should be kept as low as possible and must be compatible with the intended downstream application.

Factors Affecting Solubility



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Caption: Key factors influencing the solubility of the compound.

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